

Basic properties and characteristics of Chromozym PL.

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Chromozym PL: A Technical Guide for Researchers

An In-depth Whitepaper on the Core Properties and Characteristics of a Key Chromogenic Substrate for Plasmin Activity

For researchers, scientists, and professionals in drug development, precise and reliable enzymatic assays are paramount. **Chromozym PL**, a chromogenic substrate with high specificity for plasmin, serves as a critical tool in the study of fibrinolysis and the broader coagulation cascade. This technical guide provides a comprehensive overview of its fundamental properties, kinetic characteristics, and detailed experimental protocols.

Core Properties and Specifications

Chromozym PL is a synthetic tripeptide covalently linked to a p-nitroaniline (pNA) group. Its chemical name is Tosyl-Gly-Pro-Lys-4-nitranilide acetate. The substrate is specifically designed for the photometric determination of plasmin activity. In its intact form, it is colorless. However, upon enzymatic cleavage by plasmin at the lysine residue, it releases the yellow-colored p-nitroaniline, which can be quantified spectrophotometrically at 405 nm.

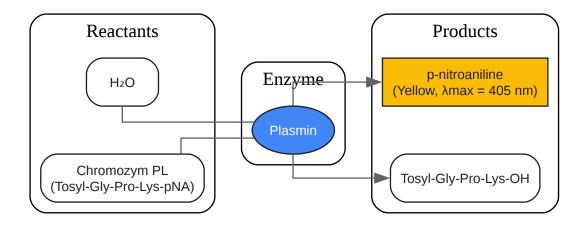
Table 1: General Properties of Chromozym PL



Property	Value	Source
Chemical Name	Tosyl-Gly-Pro-Lys-4-nitranilide acetate	Sigma-Aldrich
Molecular Formula	C26H35N6O7S·CH3COOH	Sigma-Aldrich
Purity	≥90% (enzymatic)	[1]
Contaminants	<0.5% free 4-nitraniline	[1]
Physical Form	Powder	[2]
Storage Temperature	+15 to +25°C (as powder)	[3]
Working Solution Storage	2 to 8°C (stable for at least two weeks)	[1][2]

Enzymatic Reaction and Signaling Pathway

The fundamental principle behind the use of **Chromozym PL** lies in a single enzymatic step. Plasmin, a serine protease, recognizes and cleaves the peptide bond on the C-terminal side of the lysine residue in the **Chromozym PL** sequence. This hydrolysis reaction liberates pnitroaniline, and the rate of its formation is directly proportional to the plasmin activity in the sample.



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Figure 1: Enzymatic cleavage of Chromozym PL by plasmin.



Kinetic Properties

The efficiency of an enzyme-substrate interaction is defined by its kinetic parameters. For **Chromozym PL** and plasmin, these values indicate a high affinity and catalytic turnover, making it a sensitive substrate for measuring plasmin activity.

Table 2: Kinetic Parameters of Plasmin with Chromozym PL

Enzyme	Substrate	K_m (μM)	k_cat (s ⁻¹)	k_cat/K_m (µM ⁻¹ s ⁻¹)	Source
rPlasminogen	Tos-Gly-Pro- Lys-pNA	26	56	0.5	PNAS

Data from PNAS, "New enzyme lineages by subdomain shuffling". "rPlasminogen" refers to recombinant plasminogen, which upon activation, yields plasmin. "Tos-Gly-Pro-Lys-pNA" is the chemical name for **Chromozym PL**.

Substrate Specificity

While **Chromozym PL** is primarily designed for plasmin, like many chromogenic substrates, it can be cleaved by other serine proteases, though generally at a much lower rate. Its design, particularly the Pro-Lys sequence, confers a relatively high degree of specificity for plasmin compared to other common proteases in the coagulation system.

Experimental Protocol: Plasmin Activity Assay

The following is a detailed methodology for the determination of plasmin activity in a sample using **Chromozym PL**.

- 1. Reagent Preparation:
- Tris Buffer (50 mM, pH 8.2): Dissolve 6.055 g Tris and 5.84 g NaCl in double-distilled water.
 Adjust pH to 8.2 with 2 M HCl and bring the final volume to 1 L. Store at 2 to 8°C.[3]
- NaCl Solution (0.9%): Dissolve 9 g NaCl in 1 L double-distilled water. Store at 15 to 25°C.[3]





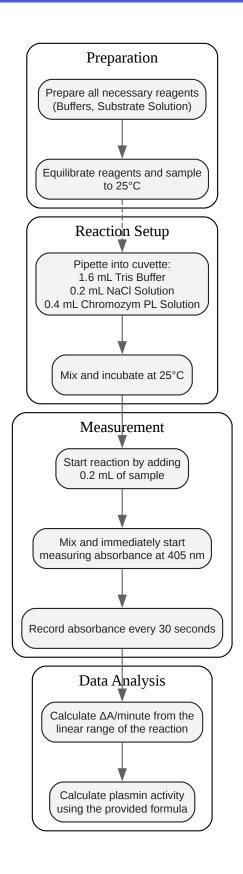


- Glycine Solution (100 mM): Dissolve 7.5 g glycine in 1 L double-distilled water. Add 2 mL of Tween 20. Store at 2 to 8°C.[3]
- **Chromozym PL** Solution (3 mM): Dissolve 9.5 mg of **Chromozym PL** in 5 mL of Glycine Solution. This working solution is stable for at least two weeks when stored at 2 to 8°C.[1][3]
- Sample Dilution Solution (pH 2.5): Dissolve 5 g PEG 6000 and 3.75 g glycine in double-distilled water. Adjust pH to 2.5 with 2 M HCl and bring the final volume to 100 mL.[3]

2. Assay Procedure:

The following workflow outlines the steps for conducting the plasmin activity assay.





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Figure 2: Experimental workflow for the plasmin activity assay.



3. Calculation of Plasmin Activity:

The plasmin activity in the sample can be calculated using the following formula:

$$U/mL = (V \times \Delta A) / (v \times \epsilon \times d \times t)$$

Where:

- V: Total assay volume (2.4 mL)[3]
- v: Sample volume (0.2 mL)[3]
- ΔA: Change in absorbance per minute
- ε: Molar extinction coefficient of p-nitroaniline at 405 nm (10.4 L·mmol⁻¹·cm⁻¹)[3]
- d: Light path of the cuvette (typically 1 cm)[3]
- t: Reaction time in minutes

This simplifies to:

 $U/mL = 1.15 \times \Delta A/min[3]$

Conclusion

Chromozym PL stands as a robust and reliable tool for the quantitative determination of plasmin activity. Its favorable kinetic properties and high specificity make it an invaluable substrate in both basic research and clinical applications. The detailed protocols and established characteristics outlined in this guide provide a solid foundation for its successful implementation in the laboratory.

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